

Animal Models for In Vivo Evaluation of Coelogen: Application Notes and Protocols

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Compound of Interest

Compound Name: *Coelogen*
CAS No.: 82358-31-4
Cat. No.: B1213894

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Introduction

Coelogen, a phenanthrene derivative isolated from the orchid *Coelogyne cristata*, has emerged as a promising natural compound with potential therapeutic applications. In vitro studies have elucidated its role in inhibiting adipogenesis and promoting insulin sensitivity. To translate these findings into potential clinical applications, robust in vivo studies using relevant animal models are imperative. This document provides detailed application notes and protocols for utilizing animal models to investigate the in vivo effects of **Coelogen**, with a primary focus on its impact on metabolic dyshomeostasis. The protocols are designed to guide researchers in drug development and academic science through the process of evaluating **Coelogen**'s efficacy and mechanism of action in a preclinical setting.

I. Animal Model for Metabolic Dyshomeostasis

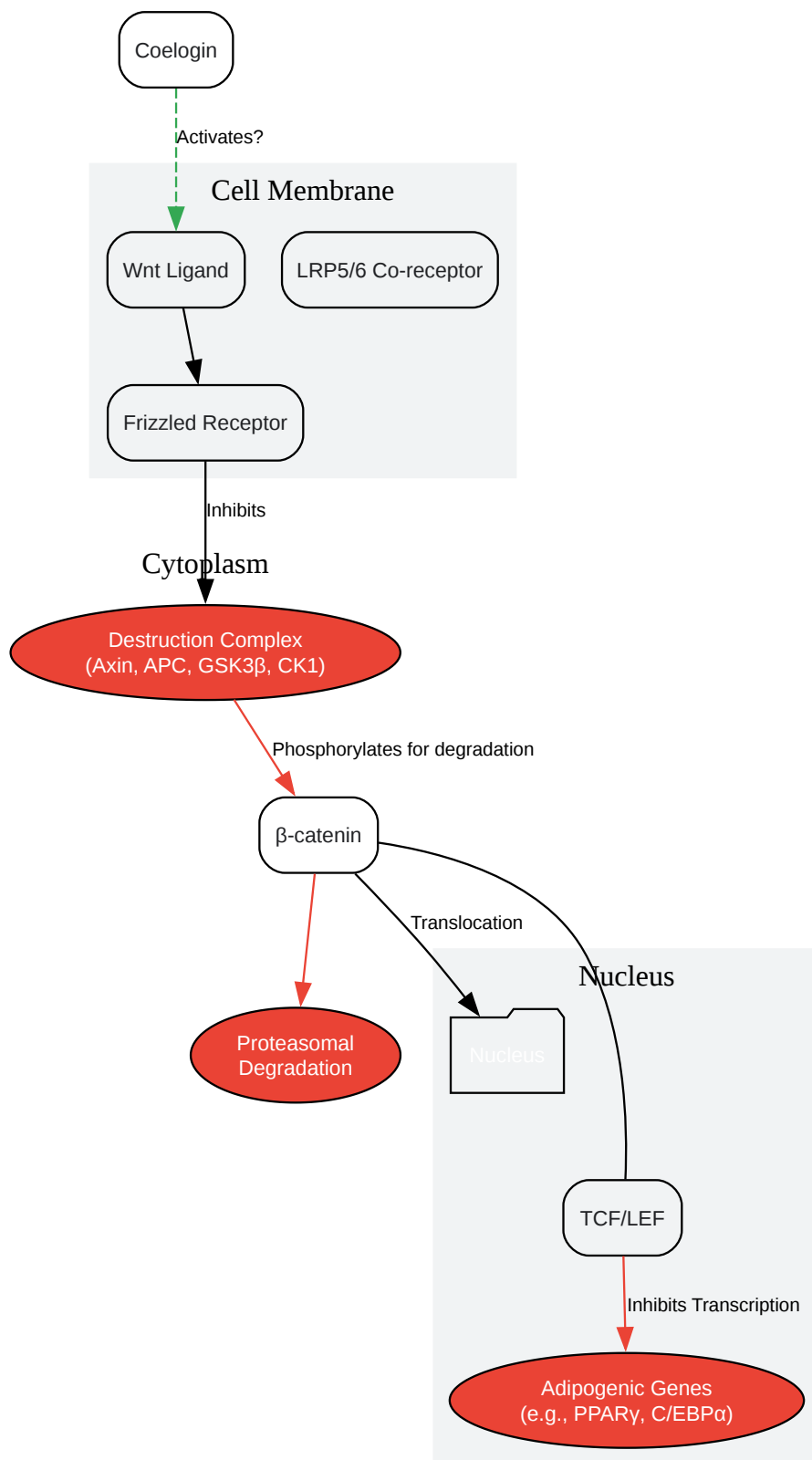
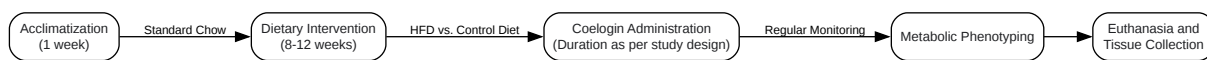
The most well-documented in vivo application of **Coelogen** is in the context of diet-induced obesity and insulin resistance. The C57BL/6 mouse strain is a widely accepted and appropriate

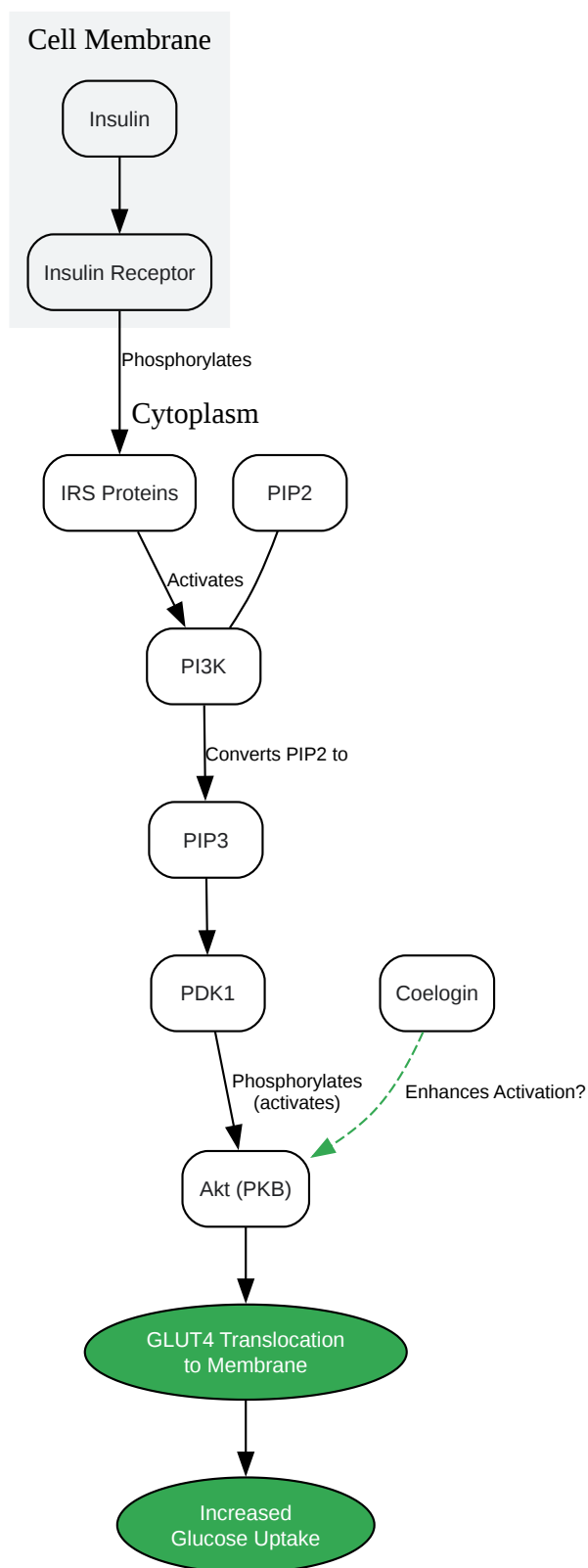
model for these studies due to its susceptibility to developing metabolic syndrome when fed a high-fat diet (HFD).

A. High-Fat Diet (HFD)-Induced Obesity Model in C57BL/6 Mice

This model mimics the key features of human obesity and type 2 diabetes, providing a relevant platform to assess the therapeutic potential of **Coelogen**.

Experimental Workflow:





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